

Identity of "HS79" Unclear, Preventing Protocol Development

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Compound of Interest

Compound Name: HS79

Cat. No.: B15573752

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Initial research into the preparation of stock solutions for "**HS79**" has revealed a significant ambiguity in the identity of this substance, halting the development of the requested application notes and protocols. The term "**HS79**" appears to refer to at least two distinct products: a chemical compound and a specialized industrial hose.

A comprehensive search has shown that "HS-79" is a widely recognized brand name for an ultra-lightweight, flexible, smooth-bore Polytetrafluoroethylene (PTFE) hose used for high-performance fluid transfer in industries such as motorsports and aviation.^{[1][2][3][4][5][6][7][8][9][10]} This product is a physical piece of equipment and not a chemical substance for which a stock solution would be prepared.

In contrast, a single source mentions "**HS79**" as a selective fatty acid synthase (FASN) inhibitor intended for lipid metabolism research.^[11] This source provides limited solubility data, stating that the compound is soluble in Dimethyl Sulfoxide (DMSO) at 100 mg/mL and in warm ethanol at 40 mg/mL.^[11] However, this appears to be an isolated reference, and no further corroborating scientific literature or supplier information could be found to provide the necessary details for creating a comprehensive and safe laboratory protocol.

The significant discrepancy between these two products and the lack of detailed chemical and safety information for "**HS79**" as a FASN inhibitor make it impossible to proceed with generating the requested application notes and protocols. Key information required for such a document, including molecular weight, chemical formula, stability, and detailed handling and storage procedures, remains unavailable.

Without clear identification and comprehensive data for "**HS79**" as a chemical compound, the creation of a reliable and safe protocol for the preparation of stock solutions cannot be fulfilled. Further clarification on the specific compound of interest is required to proceed.

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- To cite this document: BenchChem. [Identity of "HS79" Unclear, Preventing Protocol Development]. BenchChem, [2026]. [Online PDF]. Available at:

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